

Navigating the Safe Handling of Fmoc-Thr(TBDMS)-OH: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fmoc-Thr(TBDMS)-OH*

Cat. No.: *B557370*

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Fmoc-Thr(TBDMS)-OH, or N- α -Fmoc-O-tert-butyldimethylsilyl-L-threonine, is a valuable amino acid derivative widely utilized in solid-phase peptide synthesis. Its bulky tert-butyldimethylsilyl (TBDMS) protecting group on the threonine side chain offers strategic advantages in the synthesis of complex peptides. While generally not classified as a hazardous substance, a thorough understanding of its safety and handling precautions is paramount to ensure a safe laboratory environment and maintain the integrity of the compound. This technical guide provides an in-depth overview of the safety protocols, handling procedures, and storage requirements for **Fmoc-Thr(TBDMS)-OH**.

Physicochemical and Safety Data at a Glance

For rapid assessment, the key quantitative data for **Fmoc-Thr(TBDMS)-OH** is summarized in the table below. This information is crucial for risk assessment and for designing appropriate handling and storage protocols.

Property	Value	Reference
Molecular Formula	C25H33NO5Si	[1][2]
Molecular Weight	455.62 g/mol	[1][2]
Appearance	Powder	
Storage Temperature	2-8°C	
Storage Class	11 - Combustible Solids	
Water Solubility	Not specified, but generally low for Fmoc-amino acids	
Boiling Point	577.2±50.0 °C (Predicted)	
Density	1.136±0.06 g/cm3 (Predicted)	
pKa	3.38±0.10 (Predicted)	
GHS Hazard Class	Not a hazardous substance or mixture	

Core Safety and Handling Workflow

The following diagram outlines the essential workflow for the safe handling of **Fmoc-Thr(TBDMS)-OH**, from receipt of the compound to its final disposal. Adherence to this workflow is critical for minimizing exposure and preventing contamination.

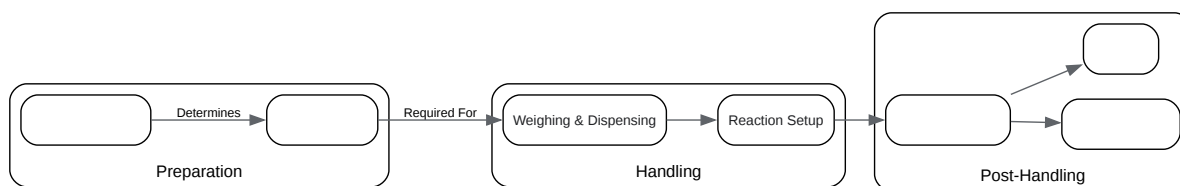


Figure 1: Safe Handling Workflow for Fmoc-Thr(TBDMS)-OH

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Caption: Logical workflow for handling **Fmoc-Thr(TBDMS)-OH**.

Detailed Experimental and Handling Protocols

While specific experimental protocols will vary based on the synthetic target, the following general procedures for handling **Fmoc-Thr(TBDMS)-OH** should be strictly followed.

Personal Protective Equipment (PPE)

Proper PPE is the first line of defense against chemical exposure. The following should be worn at all times when handling **Fmoc-Thr(TBDMS)-OH**:

- **Eye Protection:** Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).
- **Hand Protection:** Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact with this product.
- **Body Protection:** Choose body protection in relation to its type, to the concentration and amount of dangerous substances, and to the specific work-place.
- **Respiratory Protection:** Respiratory protection is not required under normal use. Where protection from nuisance levels of dusts is desired, use type N95 (US) or type P1 (EN 143) dust masks.

Handling and Storage

- **Ventilation:** Provide appropriate exhaust ventilation at places where dust is formed.
- **Storage Conditions:** Store in a tightly closed container in a dry and well-ventilated place. Recommended storage temperature is 2-8°C.
- **Incompatible Materials:** Avoid strong oxidizing agents.

- **Combustibility:** **Fmoc-Thr(TBDMS)-OH** is classified as a combustible solid. Keep away from heat and open flames.

First-Aid Measures

In the event of exposure, follow these first-aid guidelines:

- **If Inhaled:** Move the person into fresh air. If not breathing, give artificial respiration.
- **In Case of Skin Contact:** Wash off with soap and plenty of water.
- **In Case of Eye Contact:** Flush eyes with water as a precaution.
- **If Swallowed:** Never give anything by mouth to an unconscious person. Rinse mouth with water.

For all exposure routes, it is advisable to consult a physician.

Spill and Disposal Procedures

In the case of a spill, avoid dust formation. Sweep up and shovel. Keep in suitable, closed containers for disposal.

Waste must be disposed of in accordance with federal, state, and local environmental control regulations.

Toxicological Information

To date, no significant toxicological effects have been reported for **Fmoc-Thr(TBDMS)-OH**, and it is not classified as a hazardous substance. However, as with any chemical, unnecessary exposure should be avoided. The toxicological properties of this material have not been thoroughly investigated.

Disclaimer: This guide is intended for informational purposes only and does not replace a formal safety data sheet (SDS) or a thorough risk assessment conducted by qualified personnel. Always refer to the specific SDS provided by the supplier for the most accurate and up-to-date information.

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References

- 1. [advancedchemtech.com](https://www.advancedchemtech.com) [[advancedchemtech.com](https://www.advancedchemtech.com)]
- 2. 146346-82-9 CAS MSDS (Fmoc-THR(TBDMS)-OH) Melting Point Boiling Point Density CAS Chemical Properties [[chemicalbook.com](https://www.chemicalbook.com)]
- To cite this document: BenchChem. [Navigating the Safe Handling of Fmoc-Thr(TBDMS)-OH: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b557370#fmoc-thr-tbdms-oh-safety-and-handling-precautions>]

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